

A Comparative Guide to Confirming the Structural Integrity of N-Vanillylnonanamide-d3

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Compound of Interest

Compound Name: *N-Vanillylnonanamide-d3*

Cat. No.: *B15619548*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of analytical methods for confirming the structural integrity of **N-Vanillylnonanamide-d3**, with a primary focus on Nuclear Magnetic Resonance (NMR) spectroscopy. Detailed experimental protocols and supporting data are presented to aid researchers in selecting the most appropriate techniques for their specific needs.

Introduction

N-Vanillylnonanamide, also known as nonivamide or synthetic capsaicin, is a pungent compound with applications in pharmaceuticals and as a chemical irritant. Its deuterated analog, **N-Vanillylnonanamide-d3**, is a valuable tool in various research applications, particularly as an internal standard in mass spectrometry-based quantification. The deuterium labeling on the methoxy group provides a distinct mass shift without significantly altering the chemical properties of the molecule. Ensuring the structural integrity and isotopic purity of **N-Vanillylnonanamide-d3** is critical for the accuracy and reliability of experimental results.

Structural Comparison

The only structural difference between N-Vanillylnonanamide and **N-Vanillylnonanamide-d3** is the substitution of three hydrogen atoms with deuterium atoms on the methoxy (-OCH₃) group attached to the vanillyl ring.

Compound	Chemical Structure	Molecular Formula	Molecular Weight
N-Vanillylnonanamide	[Image of N-Vanillylnonanamide structure]	C ₁₇ H ₂₇ NO ₃	293.41 g/mol
N-Vanillylnonanamide-d3	[Image of N-Vanillylnonanamide-d3 structure with deuterium labeled]	C ₁₇ H ₂₄ D ₃ NO ₃	296.43 g/mol

NMR Spectroscopy for Structural Confirmation

NMR spectroscopy is a powerful non-destructive technique that provides detailed information about the molecular structure of a compound. By comparing the NMR spectra of N-Vanillylnonanamide and its deuterated analog, we can confirm the position and extent of deuterium incorporation.

Predicted Spectral Changes in N-Vanillylnonanamide-d3

- ¹H NMR: The most significant change will be the disappearance of the singlet corresponding to the methoxy protons (-OCH₃), which typically appears around 3.87 ppm.
- ¹³C NMR: The resonance of the methoxy carbon will be affected by the attached deuterium atoms. The signal will likely appear as a triplet (due to coupling with deuterium, which has a spin of 1) and may be shifted slightly upfield. The intensity of this signal will also be significantly reduced in a proton-decoupled ¹³C NMR spectrum.

Experimental Data Comparison

While experimental spectra for **N-Vanillylnonanamide-d3** are not readily available in the public domain, we can compare the known data for the non-deuterated compound with the predicted changes for the deuterated version.

Table 1: ^1H NMR Data Comparison (Solvent: CDCl_3)

Functional Group	N-Vanillynonanamide Chemical Shift (ppm)[1]	Predicted N-Vanillynonanamide-d ₃ Chemical Shift (ppm)	Multiplicity	Number of Protons
-OCH ₃	3.87	Absent	s	3
Ar-H	6.74 - 6.87	6.74 - 6.87	m	3
-CH ₂ -NH	4.35	4.35	d	2
-NH-C=O	~5.7 (broad)	~5.7 (broad)	s	1
Ar-OH	~5.9 (broad)	~5.9 (broad)	s	1
-CH ₂ -C=O	2.20	2.20	t	2
-(CH ₂) ₅ -	1.26 - 1.65	1.26 - 1.65	m	10
-CH ₃	0.88	0.88	t	3

Table 2: ^{13}C NMR Data Comparison (Solvent: CDCl_3)

Carbon Atom	N-Vanillylnonanamide Chemical Shift (ppm)[1]	Predicted N-Vanillylnonanamide-d3 Chemical Shift (ppm)	Predicted Multiplicity
-OCH ₃	55.9	~55.7	t
Aromatic C	110.1, 114.5, 120.8, 130.5, 145.2, 146.8	110.1, 114.5, 120.8, 130.5, 145.2, 146.8	s, d
-CH ₂ -NH	43.6	43.6	t
-C=O	172.9	172.9	s
Aliphatic Chain	25.7, 29.2, 29.3, 29.4, 31.8, 36.7	25.7, 29.2, 29.3, 29.4, 31.8, 36.7	t
-CH ₃	14.1	14.1	q

Experimental Protocol: NMR Analysis

1. Sample Preparation:

- Accurately weigh 5-10 mg of the sample (N-Vanillylnonanamide or **N-Vanillylnonanamide-d3**).
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃).
- Ensure the sample is fully dissolved. If necessary, gently warm the solution or use sonication.
- Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.
- Add a small amount of an internal standard (e.g., Tetramethylsilane, TMS) for chemical shift referencing (0 ppm).

2. NMR Data Acquisition:

- Instrument: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Parameters:
 - Pulse Program: Standard single-pulse experiment (e.g., zg30 on Bruker instruments).
 - Number of Scans (ns): 16-64 (adjust for desired signal-to-noise ratio).
 - Relaxation Delay (d1): 1-5 seconds.
 - Acquisition Time (aq): 3-4 seconds.
 - Spectral Width (sw): 0-12 ppm.
- ^{13}C NMR Parameters:
 - Pulse Program: Proton-decoupled ^{13}C experiment (e.g., zgpg30 on Bruker instruments).
 - Number of Scans (ns): 1024 or more (due to the low natural abundance of ^{13}C).
 - Relaxation Delay (d1): 2-5 seconds.
 - Acquisition Time (aq): 1-2 seconds.
 - Spectral Width (sw): 0-200 ppm.

3. Data Processing:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase correct the spectrum.
- Perform baseline correction.
- Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.
- Reference the spectra to the internal standard (TMS at 0 ppm).

Alternative Analytical Techniques

While NMR is the gold standard for structural elucidation, other techniques can provide complementary information to confirm the identity and purity of **N-Vanillylnonanamide-d3**.

Table 3: Comparison of Analytical Techniques

Technique	Principle	Information Provided	Advantages	Disadvantages
NMR Spectroscopy	Measures the magnetic properties of atomic nuclei.	Detailed molecular structure, connectivity, and isotopic labeling position.	Non-destructive, provides unambiguous structural information.	Lower sensitivity compared to MS, requires higher sample amounts.
Mass Spectrometry (MS)	Measures the mass-to-charge ratio of ions.	Molecular weight, isotopic enrichment.	High sensitivity, requires very small sample amounts.	Does not provide detailed structural information on its own.
Liquid Chromatography-Mass Spectrometry (LC-MS)	Separates compounds by liquid chromatography followed by mass analysis.	Retention time, molecular weight, purity.	High throughput, suitable for complex mixtures.	Isotopic labeling can sometimes cause slight shifts in retention time.
Gas Chromatography-Mass Spectrometry (GC-MS)	Separates volatile compounds by gas chromatography followed by mass analysis.	Retention time, molecular weight, purity.	Excellent separation for volatile and semi-volatile compounds.	Requires derivatization for non-volatile compounds like N-Vanillylnonanamide.

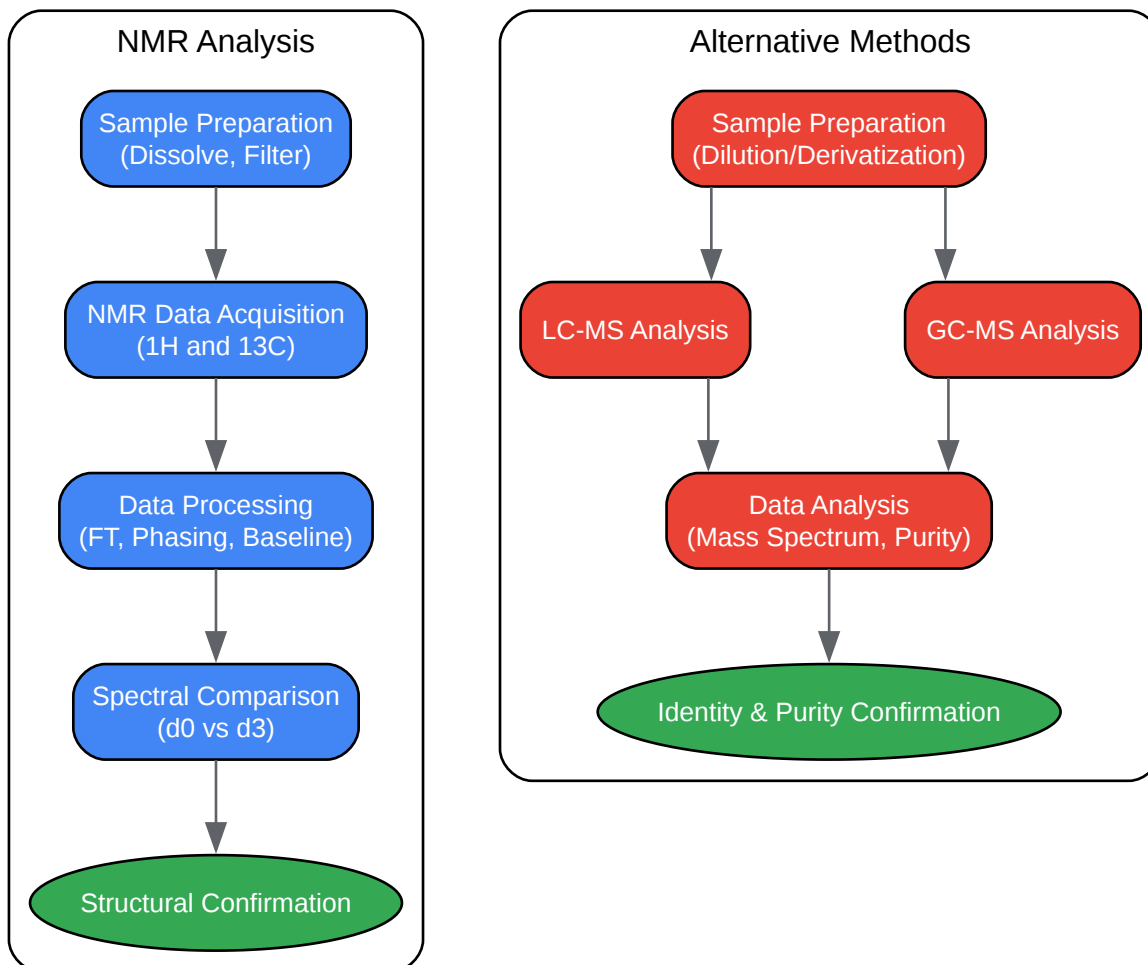
Experimental Protocol: GC-MS Analysis of N-Vanillylnonanamide

- Sample Preparation and Derivatization:
 - Dissolve a known amount of the sample in a suitable solvent (e.g., methanol).
 - To increase volatility, derivatize the sample by silylating the hydroxyl and amide groups. A common silylating agent is N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with trimethylchlorosilane (TMCS) as a catalyst.
 - Heat the mixture at 70°C for 30 minutes to ensure complete derivatization.
- GC-MS Parameters:
 - Gas Chromatograph: Equipped with a capillary column suitable for nonpolar compounds (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m).
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Injection: Splitless injection of 1 μ L of the derivatized sample.
 - Oven Temperature Program: Start at 150°C, ramp to 280°C at 10°C/min, and hold for 5 minutes.
 - Mass Spectrometer: Operated in electron ionization (EI) mode with a scan range of m/z 50-550.
- Data Analysis:
 - Identify the peak corresponding to the derivatized N-Vanillylnonanamide based on its retention time and mass spectrum.
 - Compare the mass spectrum with a library of known compounds for confirmation. The mass spectrum of the d3-analog will show a molecular ion peak that is 3 Da higher than the non-deuterated compound.

Workflow and Logical Relationships

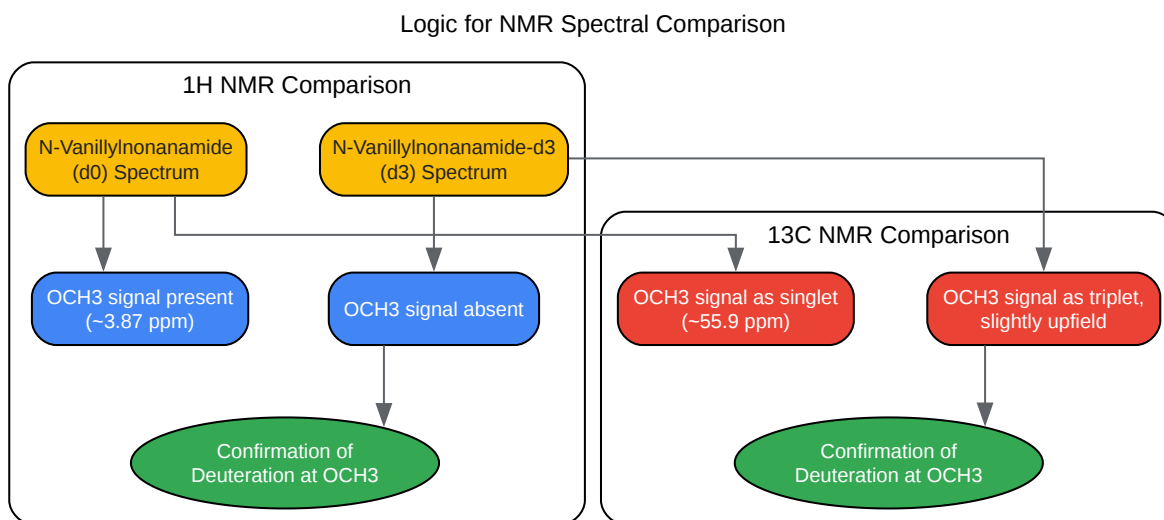
The following diagrams illustrate the workflows for confirming the structural integrity of **N-Vanillylnonanamide-d3**.

Workflow for Structural Integrity Confirmation



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Caption: Workflow for structural confirmation using NMR and alternative methods.



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References

- 1. tandfonline.com [tandfonline.com]
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